

ATM Inhibitor-10 stability and storage conditions

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Compound of Interest

Compound Name: ATM Inhibitor-10

Cat. No.: B605733

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Technical Support Center: ATM Inhibitor-10

This technical support center provides researchers, scientists, and drug development professionals with essential information on the stability and storage of **ATM Inhibitor-10**. Below you will find troubleshooting guides and frequently asked questions to ensure the optimal performance of this compound in your experiments.

Frequently Asked Questions (FAQs)

Q1: How should I store **ATM Inhibitor-10** upon receipt?

A1: Upon receipt, **ATM Inhibitor-10** powder should be stored at -20°C for long-term stability.

Q2: What are the recommended storage conditions for **ATM Inhibitor-10** in its powdered form?

A2: For maximum stability, the powdered form of **ATM Inhibitor-10** should be stored at -20°C, where it can remain stable for up to 3 years.^[1] Storage at 4°C is also possible for a shorter duration of up to 2 years.^[1]

Q3: How should I prepare and store stock solutions of **ATM Inhibitor-10**?

A3: To prepare a stock solution, it is recommended to dissolve **ATM Inhibitor-10** in a suitable solvent such as DMSO. Once dissolved, the stock solution should be aliquoted to avoid repeated freeze-thaw cycles. These aliquots should be stored at -80°C for up to 6 months or at -20°C for up to 1 month.^{[1][2]}

Q4: What should I do if the compound precipitates out of solution during preparation?

A4: If you observe precipitation or phase separation while preparing your solution, gentle heating and/or sonication can be used to help dissolve the compound completely.[\[2\]](#)

Q5: Can I store my working solutions?

A5: It is highly recommended to prepare working solutions for in vivo experiments fresh on the same day of use to ensure reliable experimental outcomes.[\[2\]](#) For in vitro assays, freshly prepared dilutions from the stock solution are also recommended.

Stability and Storage Conditions

Proper storage is critical to maintain the activity and integrity of **ATM Inhibitor-10**. The following tables summarize the recommended storage conditions and stability for the compound in both powdered and solvent forms.

Powder Form

Storage Temperature	Shelf Life
-20°C	3 years [1]
4°C	2 years [1]

In Solvent

Storage Temperature	Shelf Life
-80°C	6 months [1] [2]
-20°C	1 month [1] [2]

Solubility Data

The solubility of **ATM Inhibitor-10** is a key factor in the preparation of stock and working solutions. The following table provides solubility information in various solvent systems.

Solvent System	Solubility
10% DMSO + 90% (20% SBE- β -CD in Saline)	≥ 0.46 mg/mL (1.07 mM)[2]
10% DMSO + 90% Corn Oil	≥ 0.46 mg/mL (1.07 mM)[2]
10% DMSO + 40% PEG300 + 5% Tween-80 + 45% Saline	≥ 0.45 mg/mL (1.05 mM)[2]
DMSO	11 mg/mL (25.67 mM)[3]
Ethanol	3 mg/mL[3]
Water	Insoluble[3]

Experimental Protocols

Protocol for Reconstitution of ATM Inhibitor-10

To ensure the highest quality results, it is imperative to follow proper reconstitution procedures.

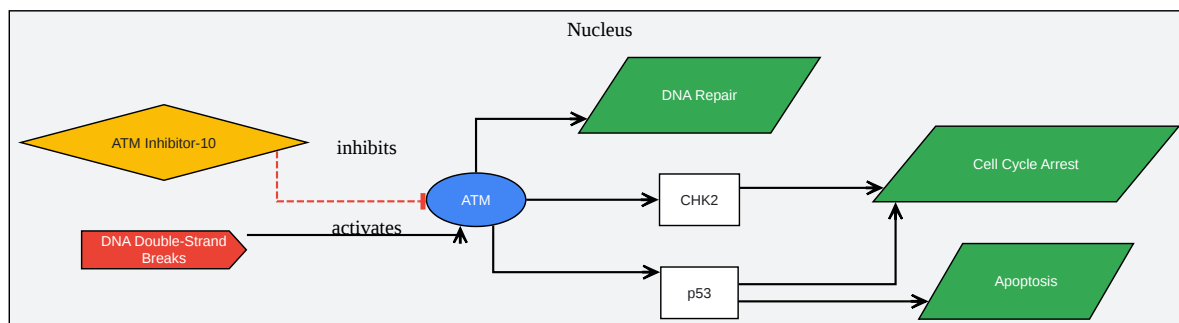
- **Equilibration:** Before opening, allow the vial of **ATM Inhibitor-10** powder to equilibrate to room temperature for at least 20 minutes. This prevents the condensation of moisture, which can affect the stability of the compound.
- **Solvent Addition:** Add the desired volume of an appropriate solvent (e.g., DMSO) to the vial to achieve the target concentration for your stock solution.
- **Dissolution:** Gently vortex or sonicate the vial to ensure the compound is fully dissolved. If precipitation occurs, gentle warming can be applied.[2]
- **Aliquoting:** Once the compound is completely dissolved, dispense the stock solution into smaller, single-use aliquots. This minimizes the number of freeze-thaw cycles the solution is subjected to.
- **Storage:** Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for shorter-term storage (up to 1 month).[1][2]

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Compound Precipitation in Stock Solution	- Improper initial dissolution- Exceeded solubility in the chosen solvent- Freeze-thaw cycles	- Gently warm the solution and sonicate to redissolve.- Ensure you are not exceeding the known solubility limits.- Prepare and use smaller aliquots to avoid repeated freezing and thawing.
Inconsistent Experimental Results	- Degradation of the inhibitor due to improper storage- Use of old working solutions- Inaccurate concentration of the stock solution	- Verify that the storage conditions and duration have been within the recommended guidelines.- Always prepare fresh working solutions for each experiment.- Re-evaluate the initial weighing and dilution calculations.
Loss of Inhibitor Activity	- Compound degradation- Multiple freeze-thaw cycles of the stock solution	- Use a fresh aliquot of the stock solution.- If the problem persists, consider preparing a new stock solution from the powdered compound.

Visual Guides

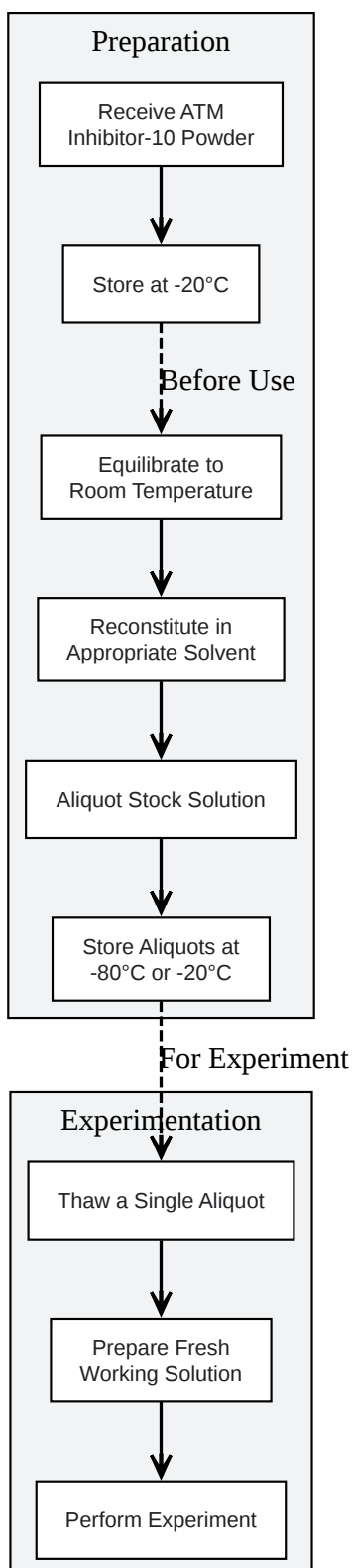
ATM Signaling Pathway Inhibition



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Caption: Inhibition of the ATM signaling pathway by **ATM Inhibitor-10**.

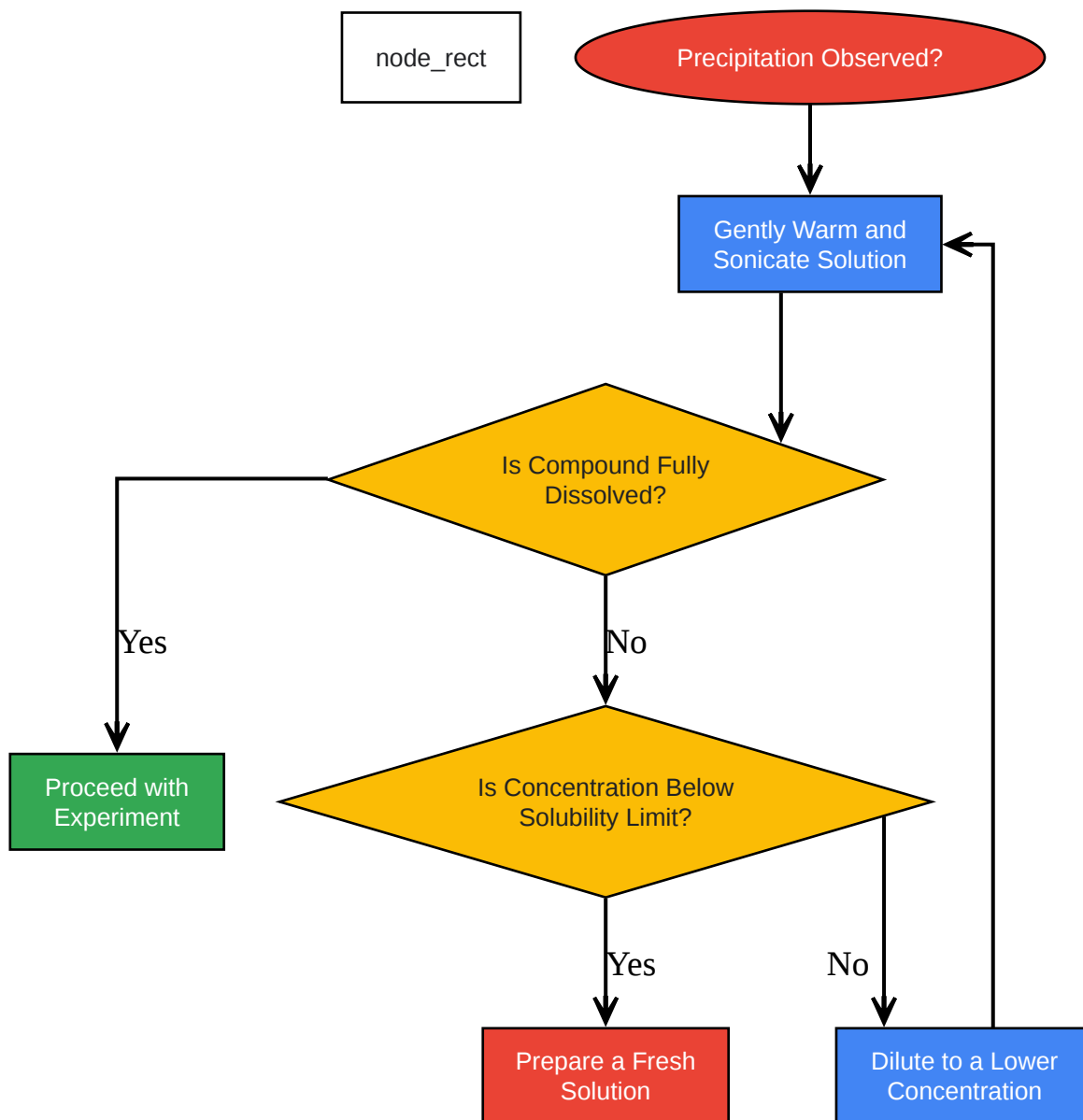
Experimental Workflow for Handling ATM Inhibitor-10



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Caption: Recommended workflow for handling and preparing **ATM Inhibitor-10**.

Troubleshooting Logic for Compound Precipitation



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Caption: Troubleshooting guide for **ATM Inhibitor-10** precipitation issues.

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